

Application Notes and Protocols for Experimental Design Using Ohchinin Acetate

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Compound of Interest

Compound Name: *Ohchinin Acetate*

Cat. No.: *B1155075*

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Introduction

Ohchinin Acetate is a naturally occurring limonoid isolated from *Azadirachta indica* (neem).[1] Limonoids from this plant are known to possess a wide range of biological activities, including anticancer, anti-inflammatory, and insecticidal properties.[2][3][4] While specific data on **Ohchinin Acetate** is limited, its structural similarity to other well-studied neem limonoids like nimbolide, gedunin, and azadirachtin suggests its potential as a valuable compound for therapeutic research and development.[2][4]

These application notes provide a comprehensive guide for the experimental design of studies involving **Ohchinin Acetate**. Due to the limited availability of specific quantitative data for **Ohchinin Acetate**, this document presents data from structurally related and well-characterized limonoids from *A. indica* to serve as a baseline for experimental planning. The protocols provided are standard methods for assessing the biological activities commonly associated with this class of compounds.

Data Presentation: Biological Activities of Related Limonoids

The following tables summarize the quantitative data for prominent limonoids from *Azadirachta indica*, which can be used as a reference for designing experiments with **Ohchinin Acetate**.

Table 1: Anticancer Activity of Neem Limonoids (IC50 Values)

Compound	Cell Line	Cancer Type	IC50 (μM)	Exposure Time (h)	Reference
Nimbolide	Du-145	Prostate Cancer	6.86 ± 0.53	24	[5][6]
Nimbolide	PC-3	Prostate Cancer	8.01 ± 0.44	24	[5][6]
Nimbolide	A-549	Lung Cancer	11.16 ± 0.84	24	[5][6]
Nimbolide	Du-145	Prostate Cancer	4.97 ± 0.72	48	[5]
Nimbolide	PC-3	Prostate Cancer	6.13 ± 0.59	48	[5]
Nimbolide	A-549	Lung Cancer	8.95 ± 0.67	48	[5]
Gedunin	Various	Various	-	-	[2][4]
Azadirachtin	Various	Various	-	-	[2][4]

Note: Data for Gedunin and Azadirachtin are qualitative in the provided search results, indicating anticancer activity without specific IC50 values.

Table 2: Anti-inflammatory Activity of Neem Limonoids (IC50 Values for NO Inhibition)

Compound	Cell Line	Stimulant	IC50 (μM)	Reference
7-deacetylgedunin	RAW 264.7	LPS	4.6	[7]
17-hydroxy-15-methoxynimbocinol	RAW 264.7	LPS	7.3	[7]
Ohchinin	RAW 264.7	LPS	Potent Inhibition	[7]
Salannin	RAW 264.7	LPS	Potent Inhibition	[7]

Note: "Potent Inhibition" indicates that the compound showed significant activity, although a specific IC50 value was not provided in the search result.

Experimental Protocols

Protocol 1: In Vitro Anticancer Activity - MTT Assay

This protocol outlines the determination of the cytotoxic effects of **Ohchinin Acetate** on cancer cell lines using the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay.[\[8\]](#)
[\[9\]](#)

Materials:

- **Ohchinin Acetate**
- Human cancer cell lines (e.g., Du-145, PC-3, A-549)[\[5\]](#)[\[6\]](#)
- Normal fibroblast cell lines (e.g., NIH3T3) for cytotoxicity comparison[\[5\]](#)[\[10\]](#)
- Dulbecco's Modified Eagle Medium (DMEM) or other appropriate cell culture medium
- Fetal Bovine Serum (FBS)
- Penicillin-Streptomycin solution
- Trypsin-EDTA
- Phosphate Buffered Saline (PBS)
- MTT solution (5 mg/mL in PBS)
- Dimethyl Sulfoxide (DMSO)
- 96-well microplates
- Microplate reader

Procedure:

- **Cell Seeding:** Seed the cancer and normal cells in 96-well plates at a density of 5,000-10,000 cells per well in 100 μ L of complete medium. Incubate for 24 hours at 37°C in a humidified atmosphere with 5% CO₂.
- **Compound Treatment:** Prepare a stock solution of **Ohchinin Acetate** in DMSO. Serially dilute the stock solution with a serum-free medium to achieve a range of final concentrations (e.g., 0.1, 1, 10, 50, 100 μ M). Add 100 μ L of the diluted compound to the respective wells. Include a vehicle control (DMSO) and a blank (medium only).
- **Incubation:** Incubate the plates for 24, 48, or 72 hours at 37°C and 5% CO₂.
- **MTT Assay:** After the incubation period, remove the medium and add 100 μ L of fresh medium and 20 μ L of MTT solution to each well. Incubate for 4 hours at 37°C.
- **Formazan Solubilization:** Remove the MTT solution and add 150 μ L of DMSO to each well to dissolve the formazan crystals.
- **Absorbance Measurement:** Measure the absorbance at 570 nm using a microplate reader.
- **Data Analysis:** Calculate the percentage of cell viability relative to the vehicle control. Determine the IC₅₀ value (the concentration of the compound that inhibits 50% of cell growth) using a dose-response curve.

Protocol 2: In Vitro Anti-inflammatory Activity - Nitric Oxide (NO) Inhibition Assay

This protocol measures the ability of **Ohchinin Acetate** to inhibit the production of nitric oxide in lipopolysaccharide (LPS)-stimulated RAW 264.7 macrophage cells.^[7]

Materials:

- **Ohchinin Acetate**
- RAW 264.7 macrophage cell line
- DMEM medium

- FBS
- Penicillin-Streptomycin solution
- LPS (from E. coli)
- Griess Reagent (1% sulfanilamide in 5% phosphoric acid and 0.1% N-(1-naphthyl)ethylenediamine dihydrochloride in water)
- 96-well microplates
- Microplate reader

Procedure:

- Cell Seeding: Seed RAW 264.7 cells in a 96-well plate at a density of 5×10^4 cells/well and incubate overnight.
- Compound Treatment: Treat the cells with various concentrations of **Ohchinin Acetate** (e.g., 1, 5, 10, 25, 50 μ M) for 1 hour.
- LPS Stimulation: Add LPS (1 μ g/mL) to the wells to induce NO production and incubate for 24 hours.
- Griess Assay: After incubation, collect 50 μ L of the cell culture supernatant from each well and transfer it to a new 96-well plate. Add 50 μ L of Griess Reagent to each well and incubate for 10 minutes at room temperature.
- Absorbance Measurement: Measure the absorbance at 540 nm.
- Data Analysis: Create a standard curve using sodium nitrite. Calculate the concentration of nitrite in the samples and determine the percentage of NO inhibition compared to the LPS-stimulated control. Calculate the IC50 value.

Protocol 3: Insecticidal Activity - Contact Toxicity Bioassay

This protocol evaluates the insecticidal activity of **Ohchinin Acetate** against a common pest, such as the cowpea weevil (*Callosobruchus maculatus*).^[11]

Materials:

- **Ohchinin Acetate**
- Acetone or ethanol (as a solvent)
- *Callosobruchus maculatus* adults (1-2 days old)
- Petri dishes (9 cm diameter)
- Micropipette
- Ventilated rearing containers with cowpea seeds

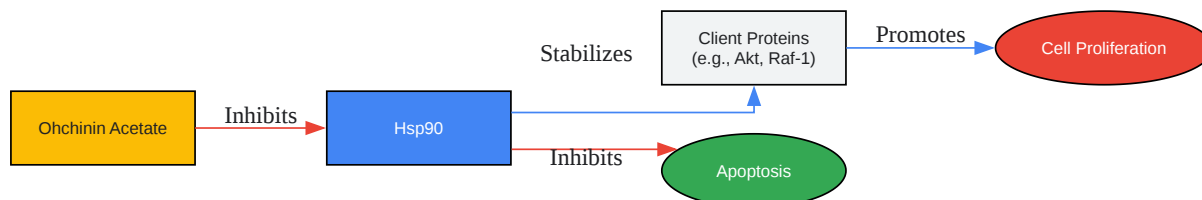
Procedure:

- **Preparation of Test Solutions:** Prepare different concentrations of **Ohchinin Acetate** (e.g., 0.5, 1.0, 1.5, 2.0, 2.5% w/v) in the chosen solvent.
- **Application:** Apply 1 mL of each test solution evenly to the inner surface of a Petri dish and allow the solvent to evaporate completely, leaving a film of the compound. A control dish should be treated with the solvent only.
- **Insect Exposure:** Introduce 20 adult insects into each Petri dish and cover it.
- **Mortality Assessment:** Record the number of dead insects at 24, 48, and 72 hours after exposure.
- **Data Analysis:** Calculate the percentage of mortality for each concentration and time point. Correct for control mortality using Abbott's formula if necessary. Determine the LC50 (lethal concentration for 50% of the population).

Visualizations

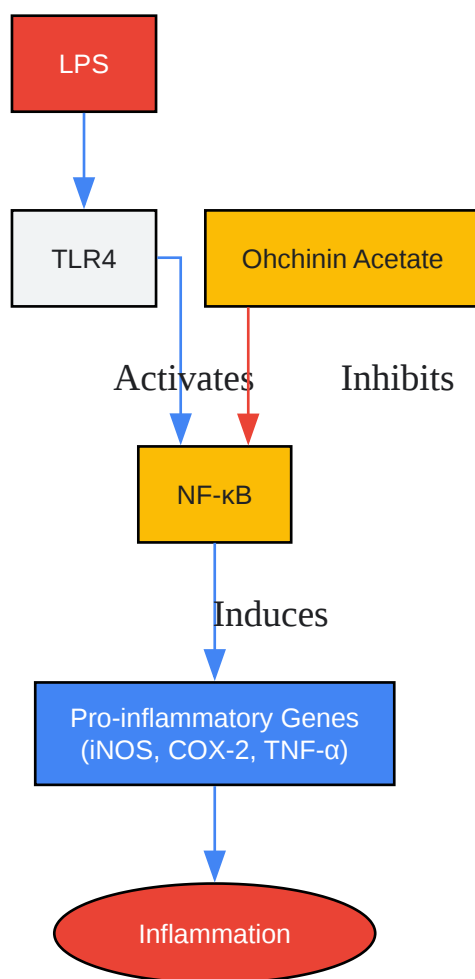
Signaling Pathways Potentially Modulated by Ohchinin Acetate

The following diagrams illustrate key signaling pathways that are known to be affected by other neem limonoids and may be relevant targets for **Ohchinin Acetate**.



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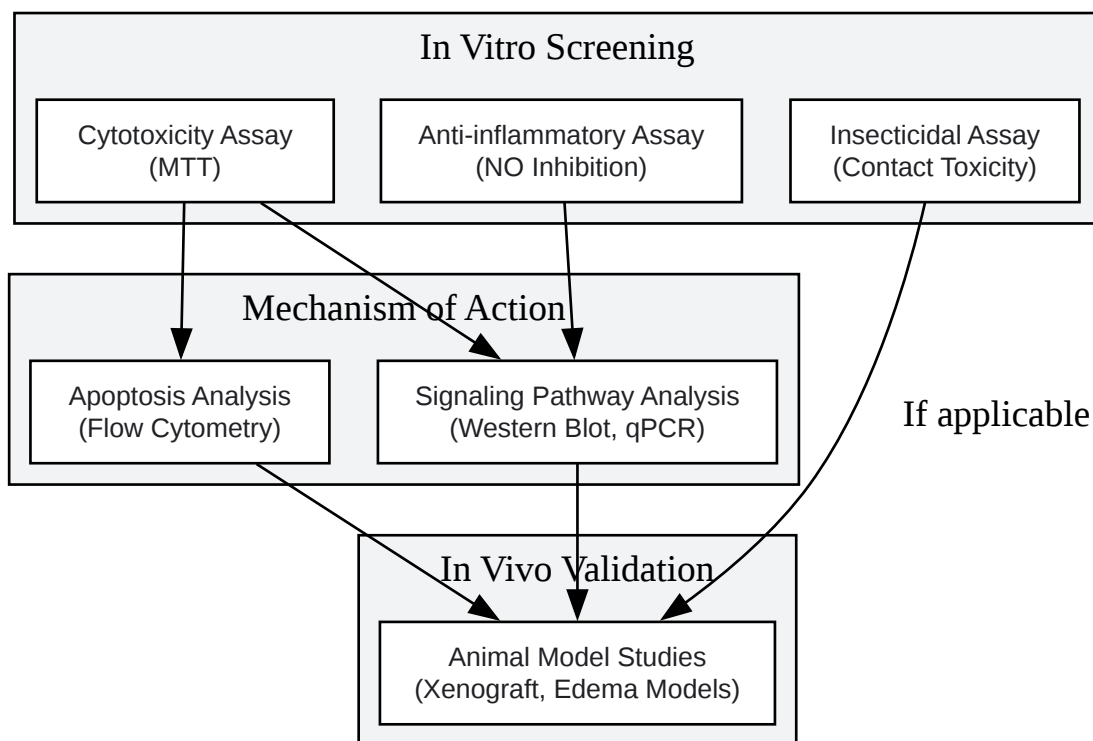
Caption: Putative anticancer mechanism of **Ohchinin Acetate** via Hsp90 inhibition.



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Caption: Postulated anti-inflammatory action of **Ohchinin Acetate** on the NF-κB pathway.

Experimental Workflow



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Caption: A generalized workflow for the biological evaluation of **Ohchinin Acetate**.

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